

"Methyl 2-cyano-3-(dimethylamino)acrylate" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Methyl 2-cyano-3-
(dimethylamino)acrylate

Cat. No.: B074732

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In-Depth Technical Guide: Methyl 2-cyano-3-(dimethylamino)acrylate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a complete Material Safety Data Sheet (MSDS). While efforts have been made to compile accurate information from available sources, a comprehensive, official MSDS for **Methyl 2-cyano-3-(dimethylamino)acrylate** (CAS No. 1187-27-5) was not found. Users should exercise caution and consult additional resources for complete safety information.

Chemical Identification and Physical Properties

Methyl 2-cyano-3-(dimethylamino)acrylate is a substituted acrylate ester. The available physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	1187-27-5	
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂	
Molecular Weight	154.17 g/mol	
Appearance	Not explicitly stated, likely a liquid or solid	
Solubility	No data available	
Boiling Point	No data available	
Melting Point	No data available	
Density	No data available	
Vapor Pressure	No data available	

Hazard Identification and GHS Classification

A complete Globally Harmonized System (GHS) classification for **Methyl 2-cyano-3-(dimethylamino)acrylate** is not readily available. However, based on the known hazards of similar cyanoacrylate compounds, the following potential hazards should be considered:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Vapors or mists may be irritating to the respiratory tract.
- Sensitization: May cause skin sensitization in some individuals.

It is crucial to handle this compound with appropriate personal protective equipment (PPE) and in a well-ventilated area.

Toxicological Information

Detailed toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values, for **Methyl 2-cyano-3-(dimethylamino)acrylate** are not available in the public domain. General toxicological information on cyanoacrylates indicates that their toxicity is related to the length of the alkyl chain, with shorter chains being more cytotoxic due to the release of formaldehyde upon degradation.^[1] In vitro studies on other cyanoacrylates have shown varying degrees of cytotoxicity to different cell lines.^{[2][3][4]}

Data Gap: Specific quantitative toxicological data for **Methyl 2-cyano-3-(dimethylamino)acrylate** is not available.

Experimental Protocols: Safe Handling of Cyanoacrylates

Due to the absence of a specific experimental protocol for this compound, a general procedure for handling cyanoacrylate derivatives in a research setting is provided below. This should be adapted based on the specific experimental conditions and a thorough risk assessment.

Objective: To safely handle and use **Methyl 2-cyano-3-(dimethylamino)acrylate** in a laboratory experiment.

Materials:

- **Methyl 2-cyano-3-(dimethylamino)acrylate**
- Appropriate solvents
- Glassware
- Personal Protective Equipment (PPE):
 - Nitrile gloves
 - Safety goggles with side shields
 - Lab coat
- Chemical fume hood

- Waste disposal containers

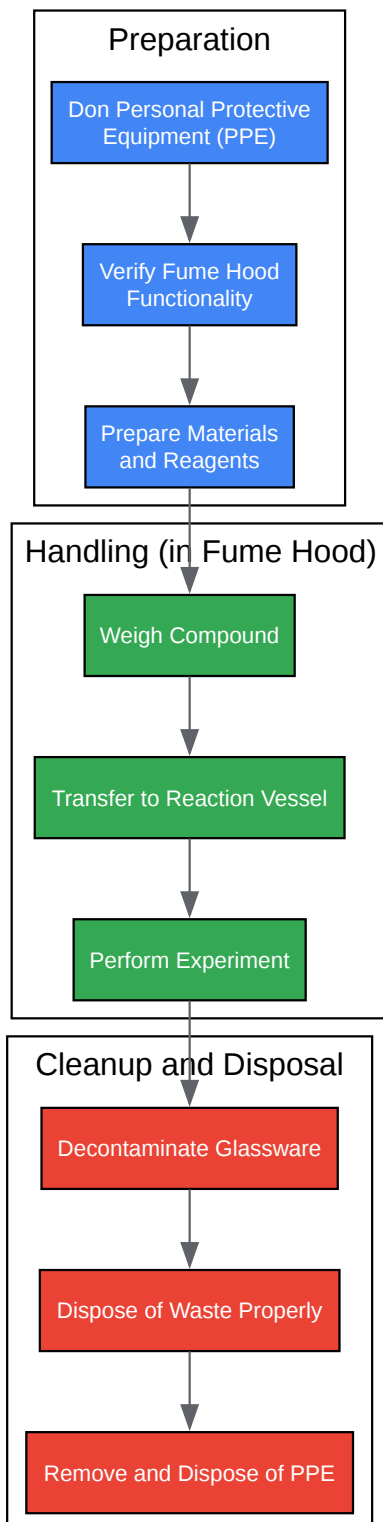
Procedure:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required PPE before handling the chemical.
 - Prepare all necessary glassware and reagents.
 - Have appropriate spill containment materials readily available.
- Handling:
 - Conduct all manipulations of the compound within the chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water.
 - Use a properly calibrated balance for weighing the compound.
 - When dissolving or mixing, add the compound slowly to the solvent to avoid splashing.
- Storage:
 - Store the compound in a tightly sealed container.
 - Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and moisture.
- Waste Disposal:
 - Dispose of all waste materials (including contaminated gloves and glassware) in accordance with local, state, and federal regulations.
 - Do not pour cyanoacrylate waste down the drain.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of **Methyl 2-cyano-3-(dimethylamino)acrylate** in a laboratory setting.

General Workflow for Handling Methyl 2-cyano-3-(dimethylamino)acrylate

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